

# Unveiling the Molecular Targets of Dineca (Dapagliflozin): A Technical Guide

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## Compound of Interest

Compound Name: Dineca

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## Introduction

**Dineca** is a brand name for the medication Dapagliflozin, a highly selective and potent inhibitor of the sodium-glucose cotransporter 2 (SGLT2).[1][2] Primarily prescribed for the management of type 2 diabetes mellitus, Dapagliflozin's therapeutic effects extend to cardiovascular and renal protection.[3][4] This technical guide provides an in-depth exploration of the biological targets of Dapagliflozin, detailing its mechanism of action, effects on key signaling pathways, and the experimental methodologies used to elucidate its function.

## Primary Biological Target: Sodium-Glucose Cotransporter 2 (SGLT2)

The principal biological target of Dapagliflozin is the sodium-glucose cotransporter 2 (SGLT2), a protein predominantly expressed in the S1 segment of the proximal renal tubules.[5][6][7] SGLT2 is responsible for the reabsorption of approximately 90% of the glucose filtered by the glomeruli back into the bloodstream.[2]

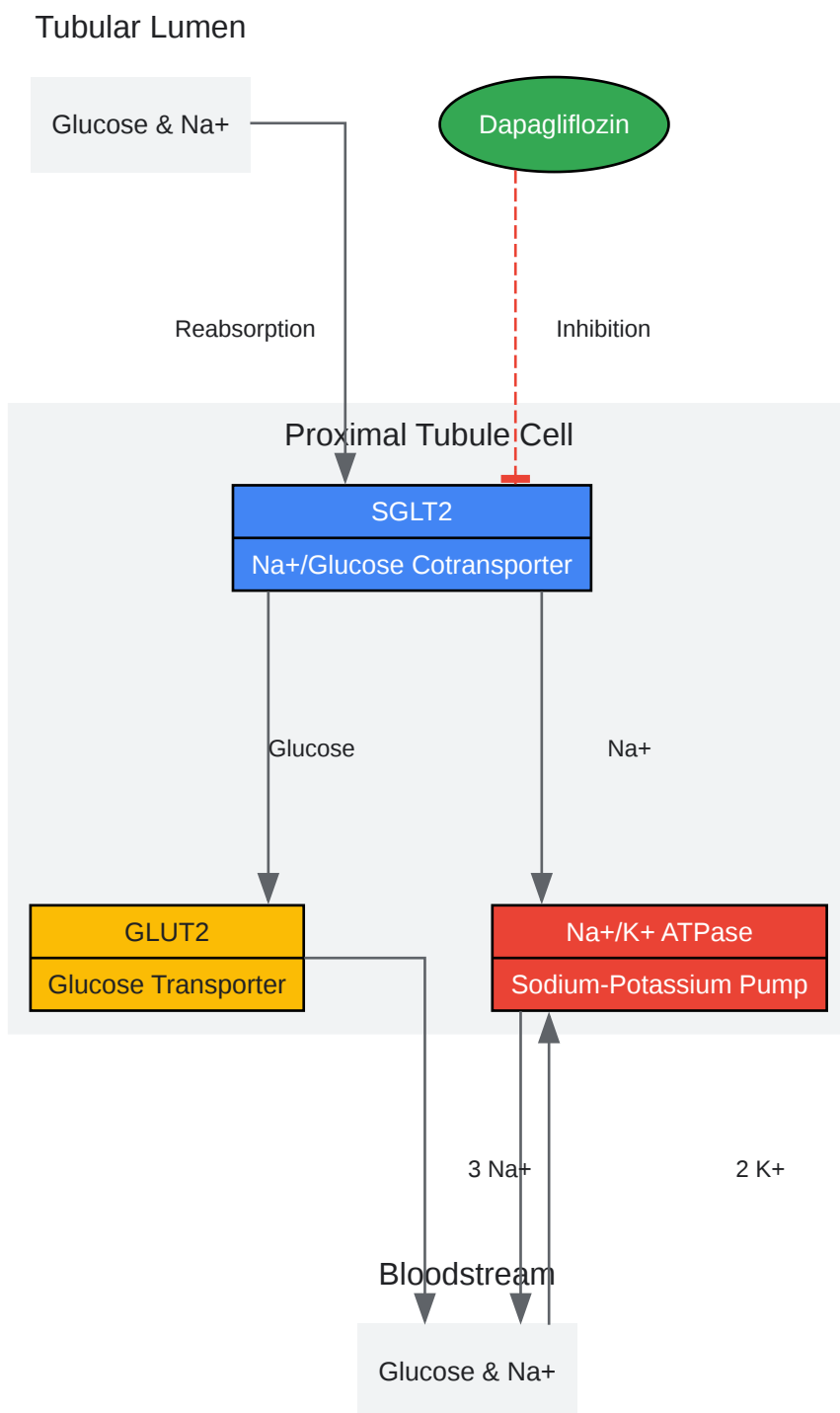
## Mechanism of Action

Dapagliflozin functions as a competitive inhibitor of SGLT2.[2] By binding to the transporter, it blocks the reabsorption of glucose, leading to increased urinary glucose excretion (glucosuria) and a subsequent lowering of blood glucose levels.[1][6] This mechanism is independent of

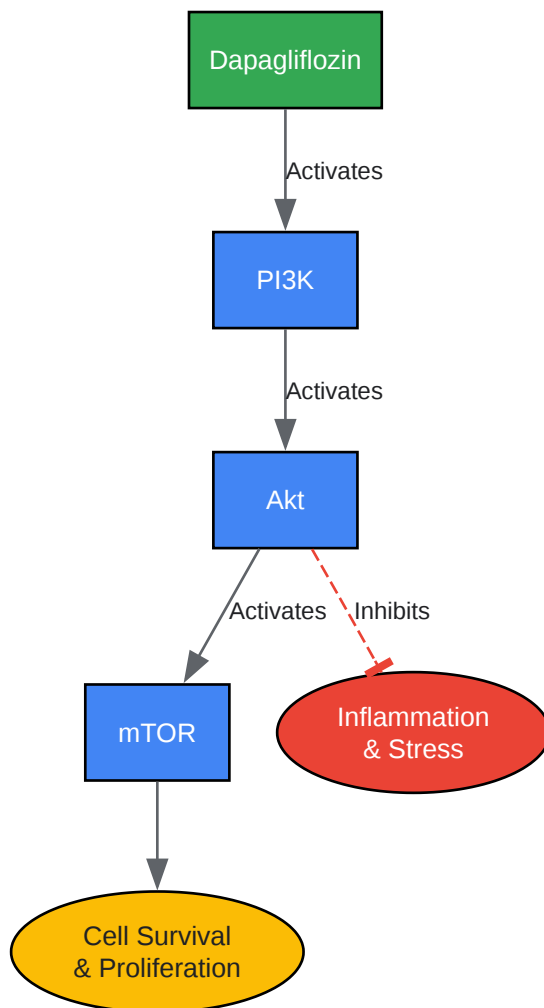
insulin secretion and action, making it an effective treatment strategy across different stages of type 2 diabetes.[6]

The following diagram illustrates the mechanism of SGLT2 inhibition by Dapagliflozin in the renal proximal tubule.

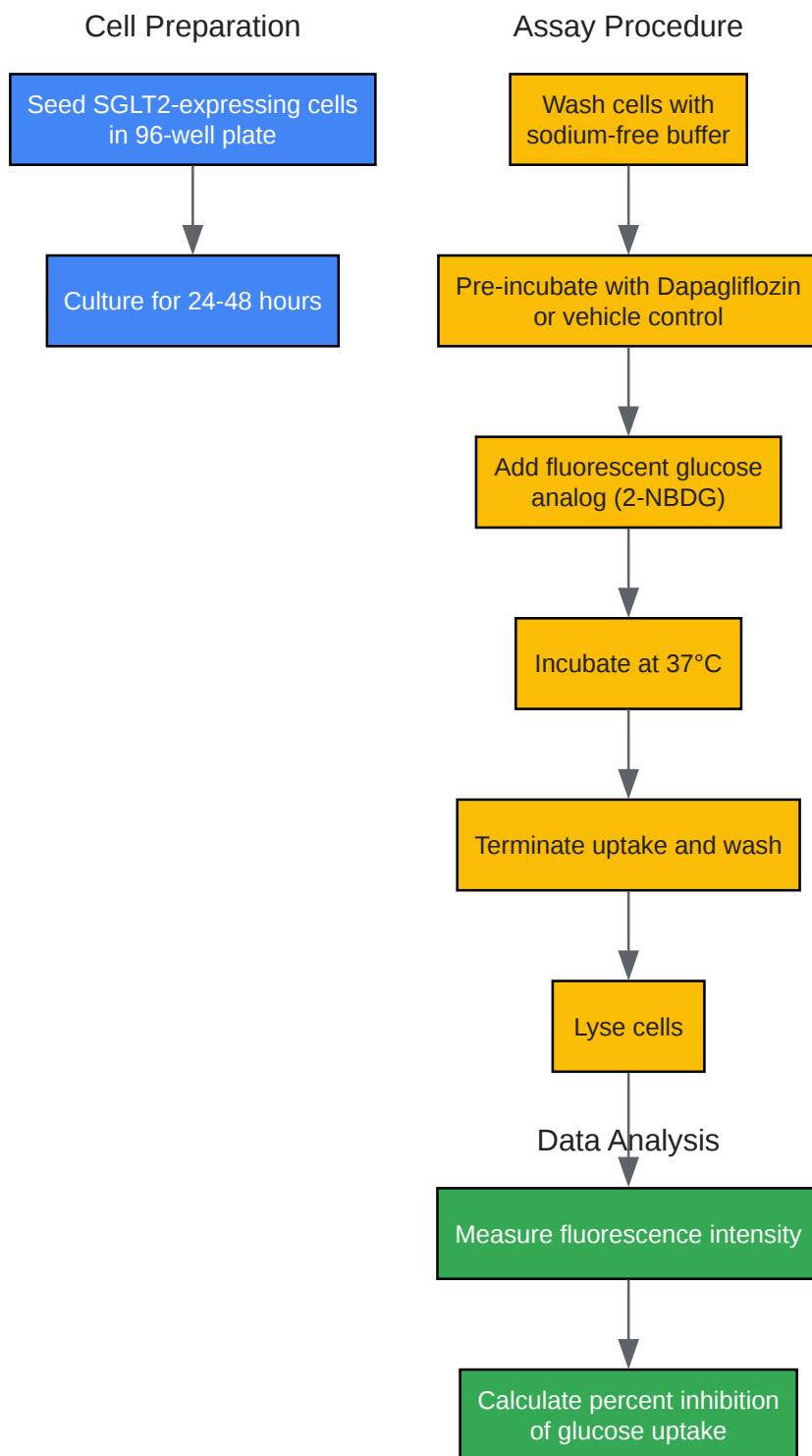
## Mechanism of SGLT2 Inhibition by Dapagliflozin



## Dapagliflozin's Influence on the PI3K/Akt/mTOR Pathway



## Workflow for Cell-Based Glucose Uptake Assay

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